

1-tert-Butyl-4-chlorocyclohexane physical properties

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Compound of Interest

Compound Name: **1-tert-Butyl-4-chlorocyclohexane**

Cat. No.: **B3054821**

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An In-depth Technical Guide to the Physical Properties of **1-tert-Butyl-4-chlorocyclohexane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-tert-Butyl-4-chlorocyclohexane is a disubstituted cyclohexane derivative that serves as a fundamental model in stereochemistry and conformational analysis. Its rigid tert-butyl group effectively "locks" the cyclohexane ring into a specific chair conformation, making it an invaluable tool for studying the effects of substituent orientation on physical properties and chemical reactivity. This guide provides a comprehensive overview of the core physical properties of **1-tert-Butyl-4-chlorocyclohexane**, with a focus on its cis and trans isomers.

Core Physical and Chemical Properties

The physical properties of **1-tert-Butyl-4-chlorocyclohexane** are summarized below. It is important to note that the properties can differ between the mixture of isomers and the individual cis and trans diastereomers.

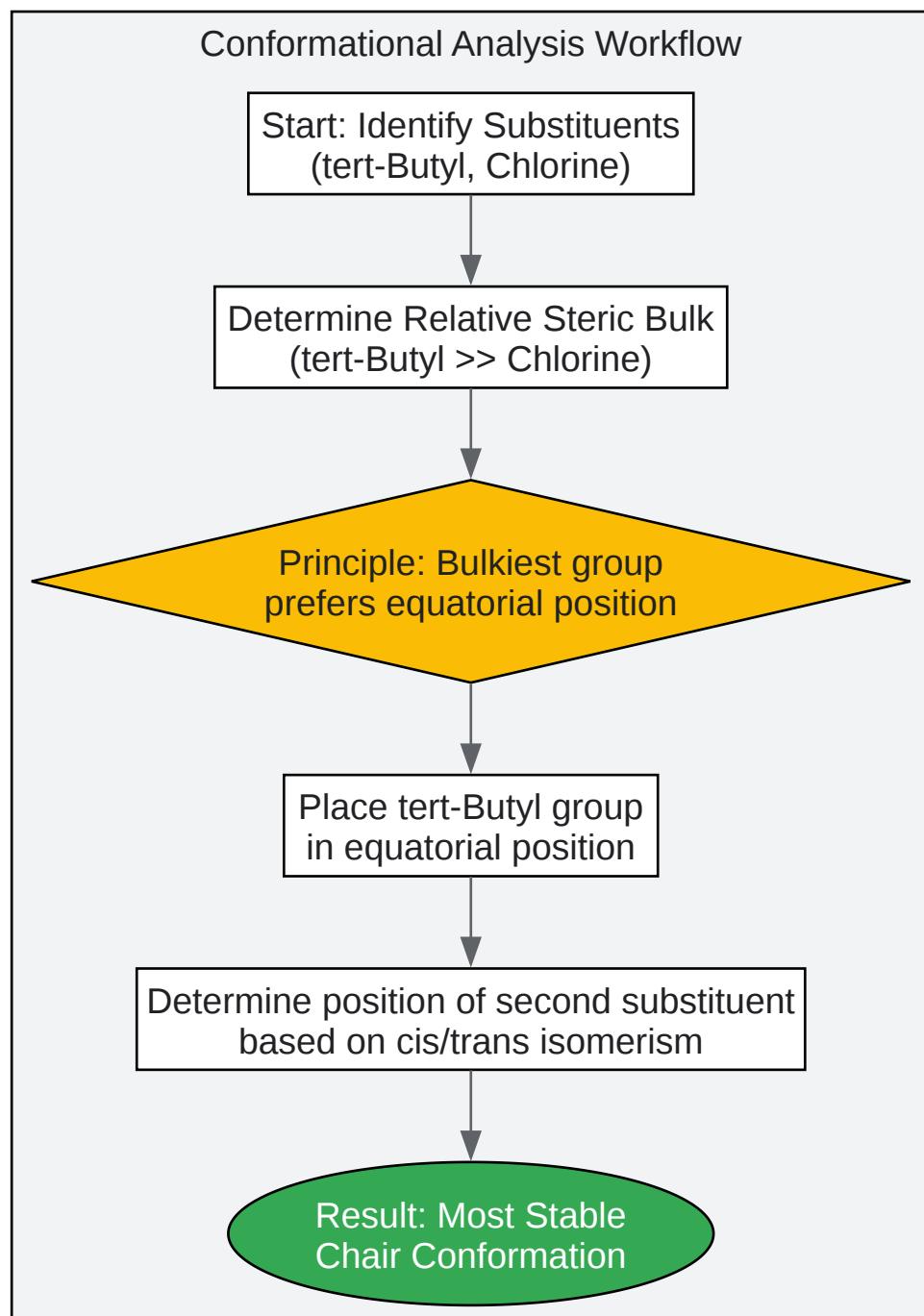
Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₉ Cl	[1] [2] [3] [4] [5] [6]
Molecular Weight	174.71 g/mol	[1] [2] [3] [4] [5] [6]
CAS Number	62056-46-6 (mixture of isomers)	[1] [4] [5] [6] [7]
13145-48-7 (trans-isomer)	[2] [3] [8]	
Boiling Point	216.2°C at 760 mmHg	[1] [2]
Density	0.92 g/cm ³	[1] [2]
Flash Point	79.1°C	[1] [2]
Vapor Pressure	0.208 mmHg at 25°C	[1]
Refractive Index	1.454	[2]
LogP (Octanol/Water)	3.83 - 4.3	[1] [2] [4]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	0	[1]
Rotatable Bond Count	1	[1]

Conformational Analysis: Cis vs. Trans Isomers

The stereochemistry of **1-tert-Butyl-4-chlorocyclohexane** is dominated by the large steric bulk of the tert-butyl group, which strongly prefers to occupy an equatorial position in the chair conformation to minimize 1,3-diaxial interactions.[\[9\]](#) This preference dictates the conformational equilibrium of both the cis and trans isomers.

Logical Flow of Conformational Preference

The following diagram illustrates the logical workflow for determining the most stable conformation for a substituted cyclohexane, using **1-tert-Butyl-4-chlorocyclohexane** as an example.

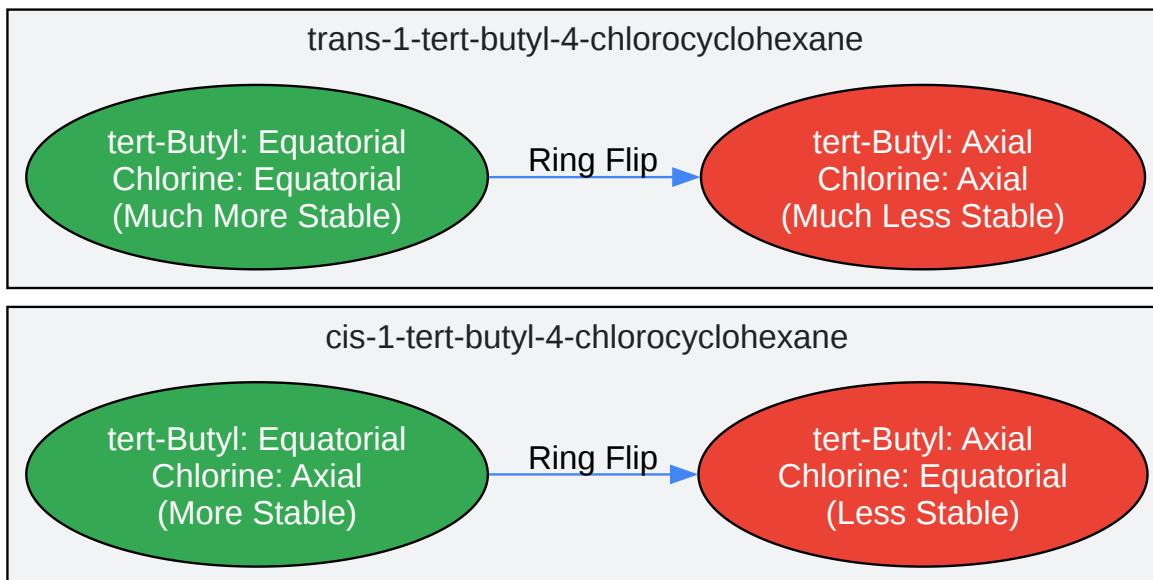


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Conformational analysis workflow.

Chair Conformations of Isomers

The diagram below shows the chair conformations for the cis and trans isomers. For **cis-1-tert-butyl-4-chlorocyclohexane**, one substituent must be axial and the other equatorial. Due to the high energetic cost of placing the tert-butyl group in an axial position, the most stable conformation has an equatorial tert-butyl group and an axial chlorine atom.[9] For the trans isomer, both substituents can be equatorial, resulting in a highly stable conformation.



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Conformational equilibrium of isomers.

Experimental Protocols for Physical Property Determination

The determination of the physical properties listed above follows standardized laboratory procedures. Below are outlines of the typical experimental methodologies.

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology (Distillation Method):

- Apparatus Setup: A standard distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: The liquid sample of **1-tert-Butyl-4-chlorocyclohexane** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- Heating: The flask is gently heated using a heating mantle.
- Data Collection: The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.
- Pressure Correction: The atmospheric pressure is recorded, and the observed boiling point is corrected to the standard pressure of 760 mmHg if necessary.

Density Measurement

Principle: Density is the mass of a substance per unit volume ($\rho = m/V$).

Methodology (Pycnometer Method):

- Pycnometer Calibration: A pycnometer (a flask with a specific, accurately known volume) is cleaned, dried, and weighed empty (m_1). It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again (m_2). The volume of the pycnometer can be calculated.
- Sample Measurement: The pycnometer is emptied, dried, and filled with the **1-tert-Butyl-4-chlorocyclohexane** sample at the same temperature.
- Weighing: The pycnometer filled with the sample is weighed (m_3).
- Calculation: The mass of the sample is ($m_3 - m_1$). The density is then calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Refractive Index Measurement

Principle: The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance.

Methodology (Abbe Refractometer):

- Calibration: The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
- Sample Application: A few drops of the **1-tert-Butyl-4-chlorocyclohexane** liquid are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature is also recorded as the refractive index is temperature-dependent.

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